

Application Notes and Protocols for Myosin V-IN-1 in Cell Culture

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Compound of Interest

Compound Name: Myosin V-IN-1

Cat. No.: B10857966

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Introduction

Myosin V is a family of actin-based motor proteins crucial for the intracellular transport of a variety of cargoes, including organelles, vesicles, and mRNA.[1][2] The specific inhibition of Myosin V presents a valuable tool for dissecting its role in these fundamental cellular processes and for investigating its potential as a therapeutic target. **Myosin V-IN-1** (also known as MyoVin-1) is a potent and selective inhibitor of Myosin V.[3][4] It acts by slowing the actin-activated Myosin V ATPase by specifically inhibiting the release of ADP from the actomyosin complex.[3][4] These application notes provide a comprehensive guide to determining the optimal concentration of **Myosin V-IN-1** for use in cell culture experiments, including protocols for assessing cytotoxicity and functional inhibition of Myosin V-mediated processes.

Data Presentation: Myosin V-IN-1 Properties and Recommended Concentration Range

While the precise optimal concentration of **Myosin V-IN-1** will be cell-type and application-dependent, the following tables summarize its known biochemical properties and provide a recommended starting range for cell culture experiments based on available data.

Table 1: Biochemical Properties of **Myosin V-IN-1**

Property	Value	Reference
Target	Myosin V	[3]
Mechanism of Action	Inhibits ADP release from the actomyosin complex	[3][4]
Ki	~6 μ M	[3][5]
Selectivity	High selectivity over Myosin II and Myosin VI at 50 μ M	[6][7]
Solubility	Soluble in DMSO (e.g., 100 mg/mL)	[5][8]

Table 2: Recommended Concentration Range for Cell Culture Experiments

Assay Type	Recommended Starting Concentration Range	Notes
Cytotoxicity Assays (e.g., MTT, Annexin V)	1 - 100 μ M	To determine the maximum non-toxic concentration.
Functional Assays (e.g., Melanosome Transport)	5 - 50 μ M	This range is centered around the in vitro Ki and extends to a concentration with known selectivity.

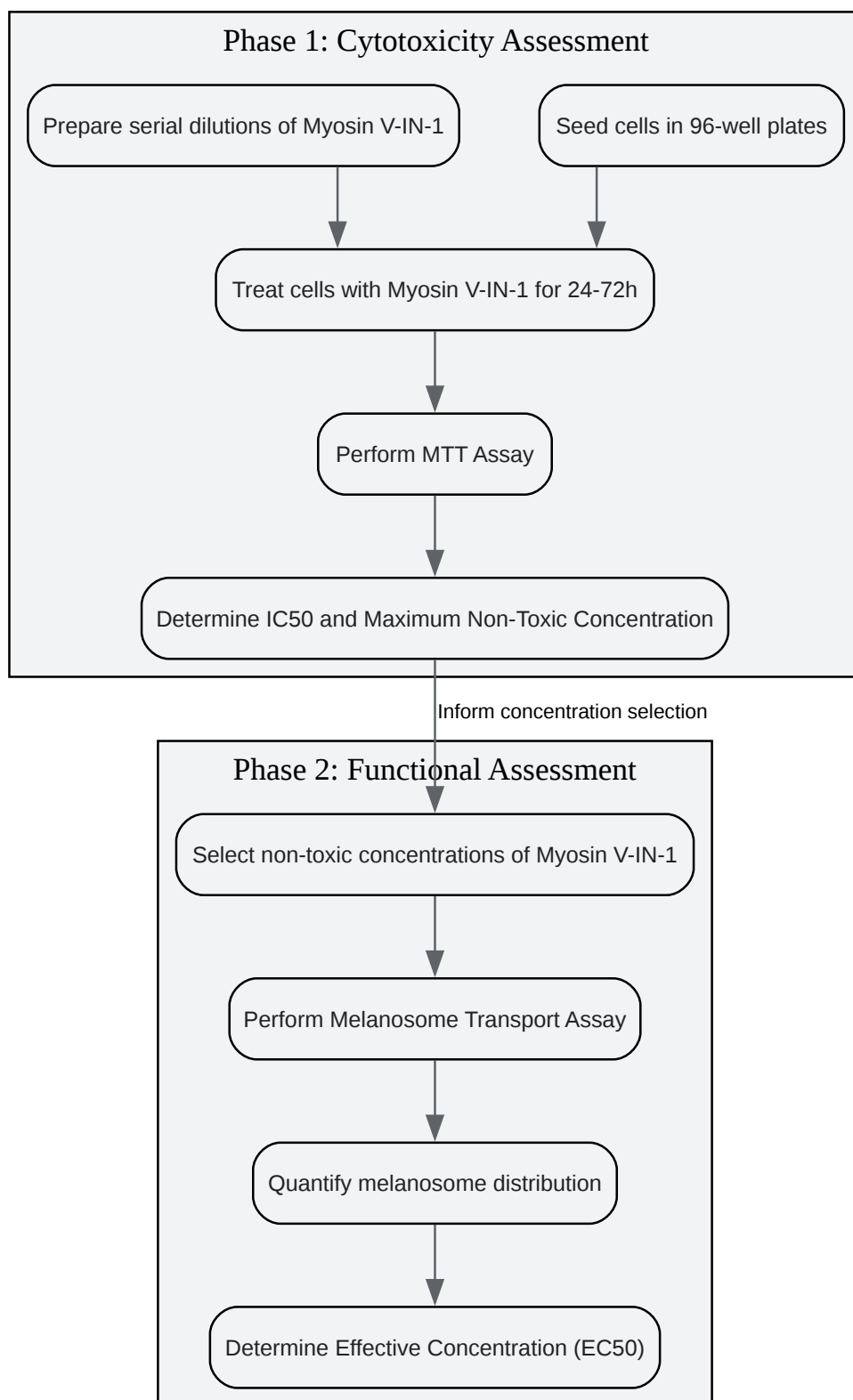
Experimental Protocols

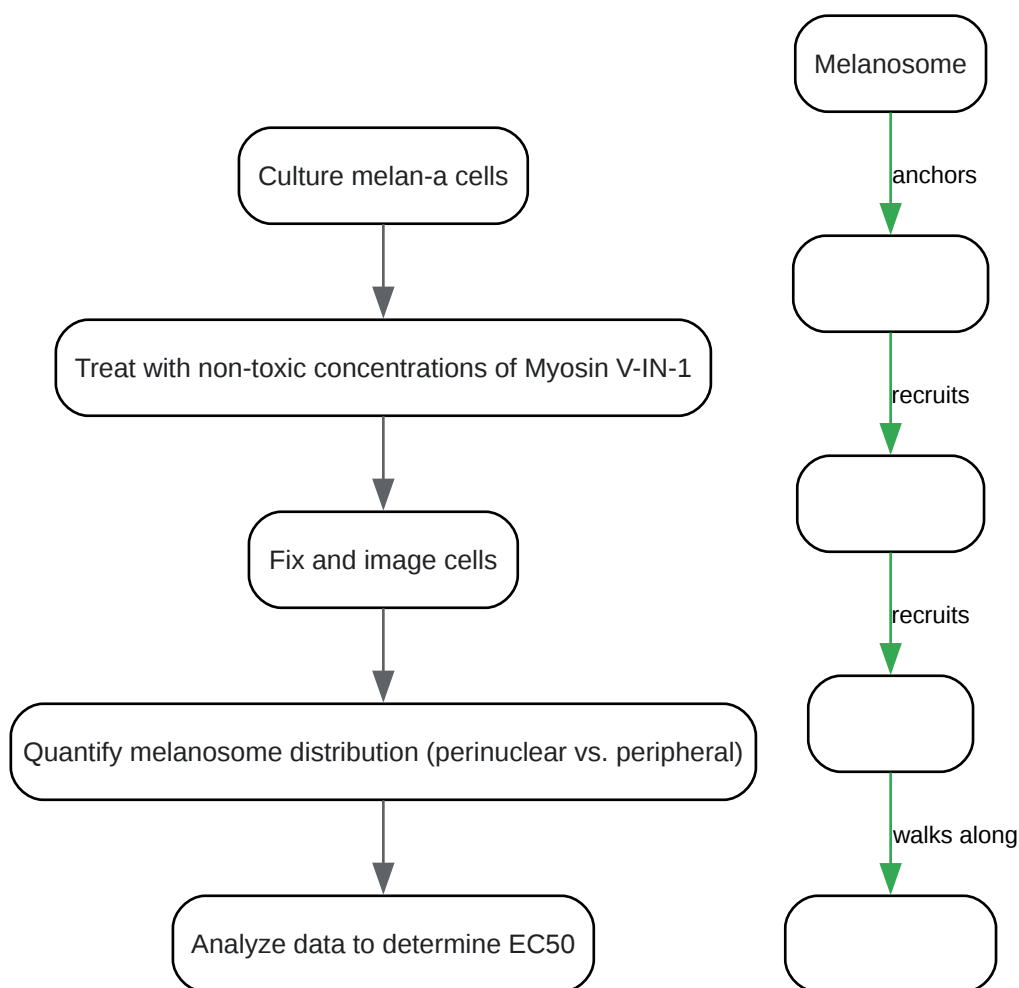
To determine the optimal concentration of **Myosin V-IN-1** for your specific cell culture system, it is essential to perform both cytotoxicity and functional assays. Below are detailed protocols for these key experiments.

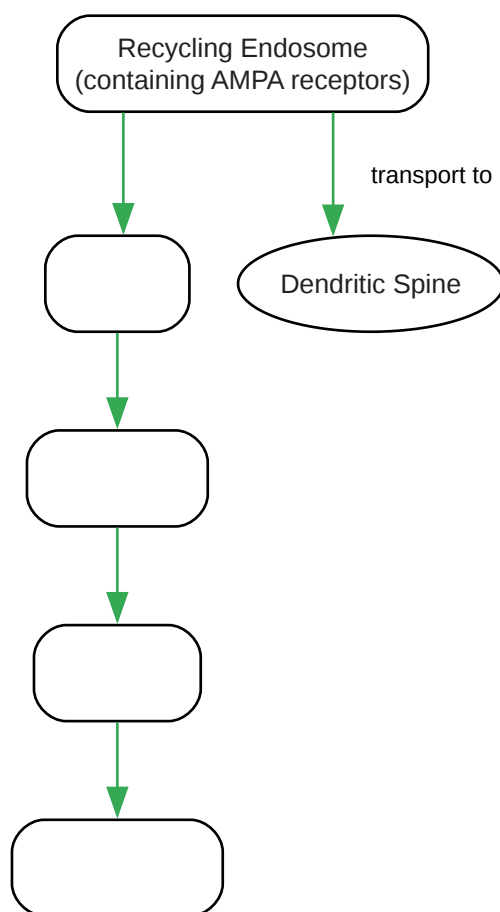
Protocol 1: Determination of Cytotoxicity using MTT Assay

This protocol outlines the steps to assess the effect of **Myosin V-IN-1** on cell viability and proliferation.

Workflow for Determining Optimal **Myosin V-IN-1** Concentration







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